

Solubility of Dimethyl Octafluoroadipate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dimethyl Octafluoroadipate

CAS No.: 3107-98-0

Cat. No.: B1333788

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This technical guide provides a comprehensive overview of the solubility of **dimethyl octafluoroadipate** in common laboratory solvents. Designed for researchers, scientists, and professionals in drug development, this document compiles available solubility data, details experimental methodologies for its determination, and presents a visual workflow for solubility testing.

Introduction to Dimethyl Octafluoroadipate

Dimethyl octafluoroadipate (CAS No. 3107-98-0) is a fluorinated organic ester with the molecular formula $C_8H_6F_8O_4$.^[1] Its structure, featuring a central octafluorinated hexane chain capped by two methyl ester groups, imparts unique physicochemical properties, including high density and a hydrophobic nature.^{[1][2]} These characteristics make it a valuable intermediate in the synthesis of specialty polymers and other fluorinated materials.^{[3][4]} Understanding its solubility is critical for its application in various chemical processes and formulations.

Solubility Profile

Precise quantitative solubility data for **dimethyl octafluoroadipate** in common laboratory solvents is not extensively reported in publicly available literature. However, qualitative assessments consistently indicate that it is soluble in a range of organic solvents while being essentially insoluble in water.^{[2][5]} The presence of the fluorinated alkyl chain significantly influences its solubility behavior, favoring interactions with non-polar and moderately polar organic solvents.^[2]

For comparative purposes, the non-fluorinated analog, dimethyl adipate, is soluble in ethanol and ether.^[6] This suggests that **dimethyl octafluoroadipate** would also exhibit solubility in similar organic solvents.

Table 1: Qualitative Solubility of **Dimethyl Octafluoroadipate**

Solvent	Qualitative Solubility
Water	Insoluble (< 1 g/L) ^[2]
Common Organic Solvents	Soluble ^[2]

Note: "Common Organic Solvents" generally refers to solvents such as alcohols, ketones, esters, and chlorinated hydrocarbons. Specific quantitative data is not currently available.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **dimethyl octafluoroadipate**, based on the widely used shake-flask method.^[3] This protocol provides a framework that can be adapted based on the specific solvent and available analytical instrumentation.

Materials and Equipment

- **Dimethyl octafluoroadipate** (purity ≥ 97%)
- Selected laboratory solvents (e.g., methanol, ethanol, isopropanol, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane, dimethyl sulfoxide, N,N-dimethylformamide)
- Analytical balance

- Glass vials with PTFE-lined screw caps
- Constant temperature orbital shaker or incubator
- Syringe filters (0.22 μm , PTFE)
- Volumetric flasks and pipettes
- Gas chromatograph with a mass spectrometer (GC-MS) or a flame ionization detector (GC-FID)
- High-performance liquid chromatograph (HPLC) with a suitable detector (if the compound has a chromophore or for non-volatile analysis)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **dimethyl octafluoroadipate** to a series of glass vials.
 - Pipette a known volume (e.g., 5 mL) of each selected solvent into the corresponding vials. An excess of the solid phase should be visible.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature orbital shaker set to a standard temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period to ensure equilibrium is reached (typically 24-72 hours). The agitation speed should be vigorous enough to keep the excess solid suspended.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
- Immediately filter the withdrawn sample through a 0.22 μm syringe filter into a clean, pre-weighed vial to remove any undissolved microparticles.
- Quantification:
 - Accurately weigh the filtered saturated solution.
 - Prepare a series of standard solutions of **dimethyl octafluoroadipate** of known concentrations in the respective solvent.
 - Analyze the filtered saturated sample and the standard solutions using a validated analytical method such as GC-MS or HPLC.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **dimethyl octafluoroadipate** in the saturated sample by comparing its analytical response to the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility in grams per liter (g/L) or moles per liter (mol/L) using the determined concentration and the volume of the sample.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Solubility Determination Workflow

Conclusion

While quantitative solubility data for **dimethyl octafluoroadipate** remains elusive in the public domain, qualitative evidence strongly suggests its solubility in common organic solvents and insolubility in water. The provided experimental protocol offers a robust framework for researchers to determine precise solubility values tailored to their specific laboratory conditions and analytical capabilities. A thorough understanding of its solubility is a prerequisite for the effective utilization of this versatile fluorinated compound in research and development.

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